

# safe handling and storage of 2-mercapto-5-(trifluoromethyl)pyridine

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## Compound of Interest

Compound Name: 2-Mercapto-5-(trifluoromethyl)pyridine

Cat. No.: B018515

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## Technical Support Center: 2-Mercapto-5-(trifluoromethyl)pyridine

This guide provides essential safety information, handling procedures, and storage protocols for **2-mercapto-5-(trifluoromethyl)pyridine** (CAS RN: 76041-72-0). It is intended for researchers, scientists, and professionals in drug development.

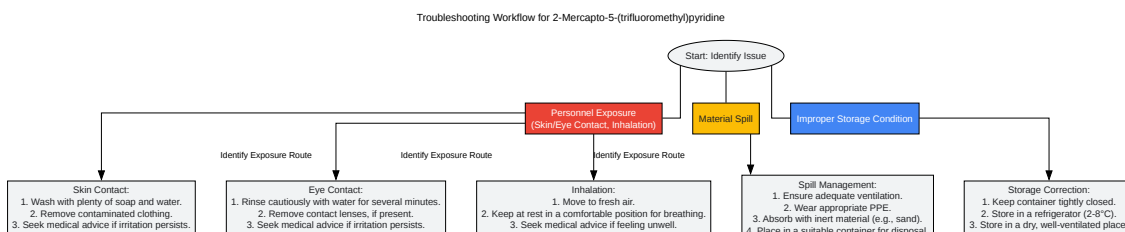
## Safety and Handling Summary

Proper handling and storage are crucial when working with **2-mercapto-5-(trifluoromethyl)pyridine** to ensure personnel safety and maintain the integrity of the compound. The following table summarizes key safety and storage information.

Parameter	Recommendation	Source
Appearance	Yellow Crystalline Solid	[1]
CAS Number	76041-72-0	[2]
Molecular Formula	C6H4F3NS	[2]
Molecular Weight	179.16	
Melting Point	154-159 °C	[1]
Storage Temperature	Refrigerator (2-8°C)	[2]
Signal Word	Warning	[2]
Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)	[2][3][4][5]
Personal Protective Equipment (PPE)	Protective gloves, eye protection (safety goggles), face protection, dust mask type N95 (US)	[2][4]
Incompatibilities	Strong oxidizing agents, strong bases	[6]
Extinguishing Media	Dry chemical, foam, water spray, carbon dioxide	[2]

## Troubleshooting Guide & Workflow

Encountering issues during the handling or storage of **2-mercapto-5-(trifluoromethyl)pyridine** can often be resolved by following a systematic approach. The diagram below illustrates a troubleshooting workflow for common problems.



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Caption: Troubleshooting workflow for common issues.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-mercapto-5-(trifluoromethyl)pyridine**?

A1: The primary hazards are that it causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[2][3][4][5]</sup> It is important to handle this compound with appropriate personal protective equipment in a well-ventilated area.

Q2: What personal protective equipment (PPE) should I wear when handling this chemical?

A2: You should wear protective gloves, chemical safety goggles, and a face shield.<sup>[2][4]</sup> A dust mask (type N95 or equivalent) is also recommended, especially when handling the solid form.

Q3: How should I properly store **2-mercapto-5-(trifluoromethyl)pyridine**?

A3: The compound should be stored in a tightly closed container in a refrigerator at 2-8°C.[2]  
The storage area should be dry and well-ventilated.[6][7]

Q4: What should I do in case of accidental skin or eye contact?

A4: For skin contact, immediately wash the affected area with plenty of soap and water and remove any contaminated clothing.[2][4] If skin irritation occurs, seek medical attention.[2][5]  
For eye contact, rinse cautiously with water for several minutes.[2][5] If you wear contact lenses, remove them if it is easy to do so and continue rinsing.[2] If eye irritation persists, get medical advice or attention.[2][5]

Q5: What is the appropriate response to a small spill of this compound?

A5: In the event of a small spill, ensure the area is well-ventilated.[8] Wearing your full PPE, absorb the spill with an inert material such as sand or vermiculite.[9] Then, place the material into a suitable, labeled container for disposal according to local regulations.

Q6: Are there any chemicals that are incompatible with **2-mercapto-5-(trifluoromethyl)pyridine**?

A6: Yes, you should avoid contact with strong oxidizing agents and strong bases, as these are incompatible with the compound.[6]

Q7: What should I do if I inhale the dust of this compound?

A7: If you inhale the dust, immediately move to an area with fresh air.[2] Rest in a position that is comfortable for breathing. If you feel unwell, seek medical advice or attention.[2]

Q8: How should I dispose of waste **2-mercapto-5-(trifluoromethyl)pyridine**?

A8: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not release it into the environment.

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